

Technical Support Center: AM-211 Sodium Solubility Guide[1][2]

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Compound of Interest

Compound Name: AM-211 sodium

CAS No.: 1263077-74-2

Cat. No.: B605371

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Subject: Prevention of AM-211 (DP2 Antagonist) Precipitation in Cell Culture Media Document ID: TS-AM211-SOL-01 Audience: Assay Development Scientists, Pharmacologists[1][2]

Executive Summary

AM-211 Sodium is the salt form of a lipophilic phenylacetic acid derivative (DP2/CRTH2 antagonist).[1][2] While the sodium salt modification improves initial solubility, the compound is prone to "crashing out" (precipitation) when introduced to physiological buffers. This occurs primarily due to pH shock converting the salt to its insoluble free acid form, and the common-ion effect driven by high sodium concentrations in standard media (DMEM/RPMI).[1]

This guide provides a validated protocol to maintain AM-211 bioavailability in assay conditions.

Part 1: The Chemistry of the "Crash" (Root Cause Analysis)

To prevent precipitation, you must understand the mechanism driving it. AM-211 behaves according to the solubility equilibrium of lipophilic weak acids.[1][2]

- **The pH Cliff:** **AM-211 Sodium** is stable in high pH environments.[1][2] When a concentrated stock (often in DMSO) is added to media (pH 7.2–7.4), the local pH at the injection site can drop transiently or interact with the buffer capacity.[1][2] If the pH drops below the

compound's pKa (approx.[1][2] 4.0–5.0 for the carboxylic acid), the equilibrium shifts toward the protonated free acid, which is hydrophobic and insoluble.

- The Common-Ion Effect: Cell culture media contains high concentrations of Sodium Chloride (~140-150 mM).[1][2] The presence of excess

ions suppresses the dissociation of **AM-211 Sodium**, reducing its effective solubility product (

) and forcing the salt out of solution.[1]

Part 2: Validated Solubilization Protocol

Objective: Prepare a stable 10 μ M working solution in media from a 10 mM stock.

Materials Required

- Compound: **AM-211 Sodium** Salt (Store at -20°C, desiccated).
- Primary Solvent: Sterile DMSO (anhydrous).[1][2]
- Intermediate Buffer: PBS (pH 7.4) or Media with serum (BSA/FBS).[1][2]
- Equipment: Vortex mixer, Sonicator (water bath).

Step-by-Step Workflow

1. Master Stock Preparation (10 mM)[1][2]

- Dissolve **AM-211 Sodium** powder in 100% DMSO.
- Critical: Do not use water or saline for the master stock.[1][2] The high concentration will likely precipitate immediately due to the common ion effect if saline is used.[2]
- Validation: Solution must be crystal clear. If cloudy, sonicate at 37°C for 5 minutes.

2. The "Step-Down" Dilution (The Anti-Crash Method)[1][2]

- Never add 10 mM stock directly to a large volume of cold media.[1][2] The concentration gradient causes immediate nucleation (precipitation).[1][2]

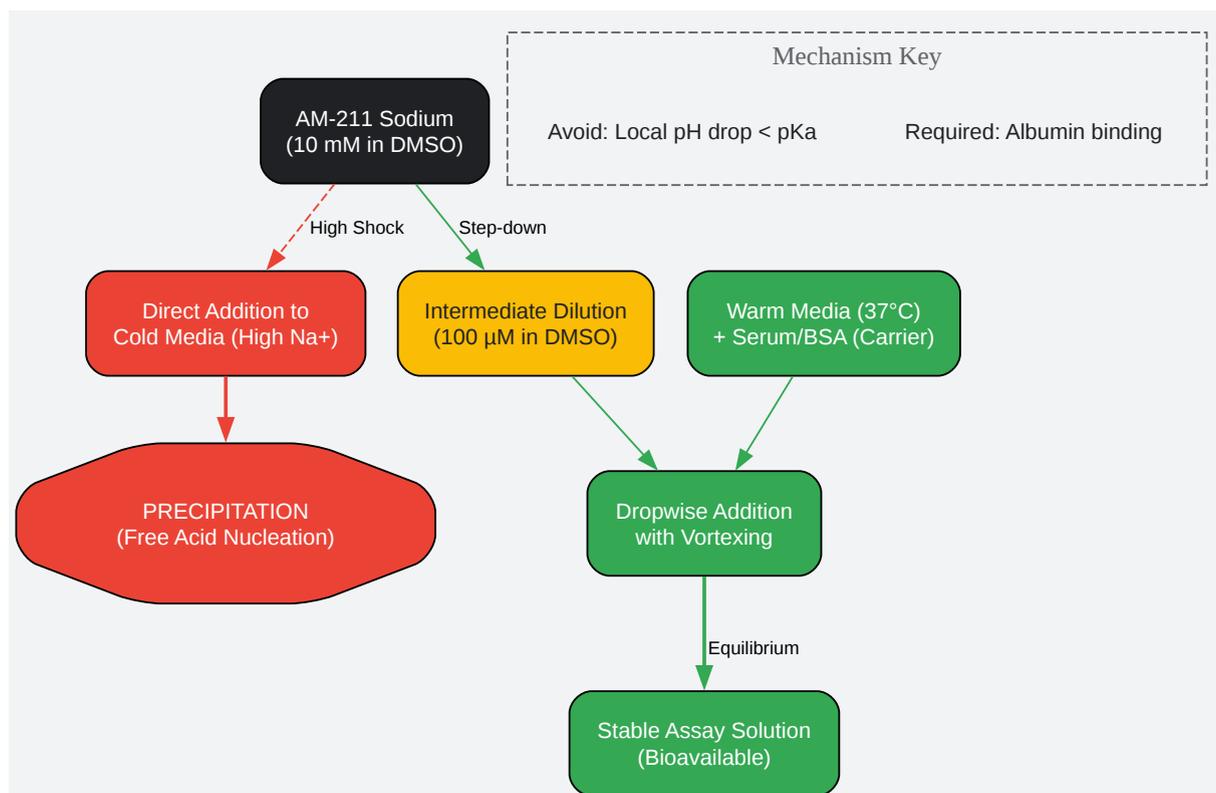
- Create a 100x Intermediate: Dilute the 10 mM stock 1:100 into pure DMSO or 50% DMSO/PBS to create a 100 μ M intermediate.
- Why? This reduces the kinetic shock when entering the aqueous phase.[2]

3. Final Dosing into Media

- Pre-warm your culture media to 37°C. Cold media accelerates precipitation.[1][2]
- Vortex the media gently while adding the intermediate solution.
- Serum Factor: Ensure your media contains at least 0.1% BSA or 1-10% FBS before adding the drug.[1][2] Albumin acts as a "molecular chaperone," binding the lipophilic AM-211 and keeping it in solution.[1]

Part 3: Visualization of Stability Pathways

The following diagram illustrates the kinetic pathways. The "Red Path" represents the common error leading to precipitation.[2] The "Green Path" is the validated protocol.[2]



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Figure 1: Kinetic pathway comparison for AM-211 solubilization. The green pathway utilizes intermediate dilution and protein carriers to prevent nucleation.

Part 4: Troubleshooting & FAQs

Q1: My media turned slightly cloudy immediately after adding AM-211. Can I filter it?

- Answer:NO. If you filter cloudy media (0.22 μm), you will remove the drug.[1][2] The cloudiness indicates the drug has precipitated into micro-crystals.[2]

- Fix: You must restart. This time, ensure the media is warm (37°C) and contains serum/BSA. [1][2] If using serum-free media, you must use a carrier like

-cyclodextrin (HP-

-CD) at 0.1% to solubilize the hydrophobic core.[1][2]

Q2: Can I use water to make the master stock instead of DMSO?

- Answer: It is risky.[1][2] While AM-211 is a sodium salt, its high lipophilicity means the "common ion effect" from any residual salts can cause instability at high concentrations (e.g., >1 mM).[1][2] DMSO is the standard for master stocks because it prevents protonation and aggregation.[2]

Q3: I am running a "Serum-Free" assay. How do I keep AM-211 soluble?

- Answer: This is the most challenging condition. Without albumin (BSA/FBS) to sequester the lipophilic tail of AM-211, the free drug concentration hits its solubility limit rapidly.[1][2]
- Protocol Modification:
 - Use Type-2 fatty acid-free BSA (0.1%) if protein is allowed.[1][2]
 - If strictly protein-free, pre-complex AM-211 with 2-hydroxypropyl-
-cyclodextrin.[1][2] Mix the drug with cyclodextrin in water before adding to the high-salt media.

Q4: Does the order of mixing matter?

- Answer: Yes. Always add the concentrated drug to the large volume of media, not the other way around. Adding media to the drug stock creates a transient condition of "high drug/low solvent," forcing precipitation.

Part 5: Data Summary & Specifications

Parameter	Specification	Notes
Compound Name	AM-211 Sodium	DP2 (CRTH2) Antagonist
MW	522.49 g/mol	
Master Stock Solvent	100% DMSO	Store at -20°C or -80°C
Max Aqueous Solubility	< 10 µM (PBS, no serum)	Highly dependent on pH
pKa (Acid)	~4.5 (Estimated)	Precipitates below pH 6.0
Critical Additive	BSA or FBS	Essential for concentrations >100 nM

References

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